

Anisocoumarin H: A Comprehensive Technical Review

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An in-depth guide for researchers, scientists, and drug development professionals on the chemical properties, biological activity, and isolation of the novel antifungal agent, **Anisocoumarin H**.

Introduction

Anisocoumarin H is a recently identified isocoumarin, a class of natural products known for their diverse biological activities. This document provides a comprehensive overview of the available scientific literature on Anisocoumarin H, with a focus on its chemical structure, antifungal properties, and methods of isolation. The information is intended to serve as a technical guide for researchers and professionals in the fields of natural product chemistry, mycology, and drug development.

Physicochemical Properties

Anisocoumarin H, also referred to as Peniciisocoumarin H, is a polyketide metabolite. Its chemical structure and properties are summarized below.



Property	Value
Molecular Formula	C19H22O4
Molecular Weight	314.38 g/mol
IUPAC Name	(3R,4'S)-6,8-dihydroxy-3-((R)-4'-hydroxy-2'-methyl-5'-methylenecyclohex-1'-en-1'-yl)-3,4-dihydro-1H-isochromen-1-one
Appearance	Colorless amorphous powder

Biological Activity: Antifungal Properties

Anisocoumarin H has demonstrated notable antifungal activity against several pathogenic fungi. The minimum inhibitory concentrations (MICs) have been determined, indicating its potential as an antifungal agent.

Fungal Strain	MIC (μg/mL)
Microsporum gypseum	62.5
Trichophyton rubrum	62.5
Trichophyton mentagrophytes	62.5

These results highlight the potential of **Anisocoumarin H** for further investigation in the development of new antifungal therapies.

Experimental Protocols Isolation and Structure Elucidation of Anisocoumarin H

Anisocoumarin H was first isolated from the marine-derived fungus Penicillium sp. TGM112, which was obtained from the mangrove plant Bruguiera sexangula var. rhynchopetala. The following outlines the general procedure for its isolation and structural characterization.

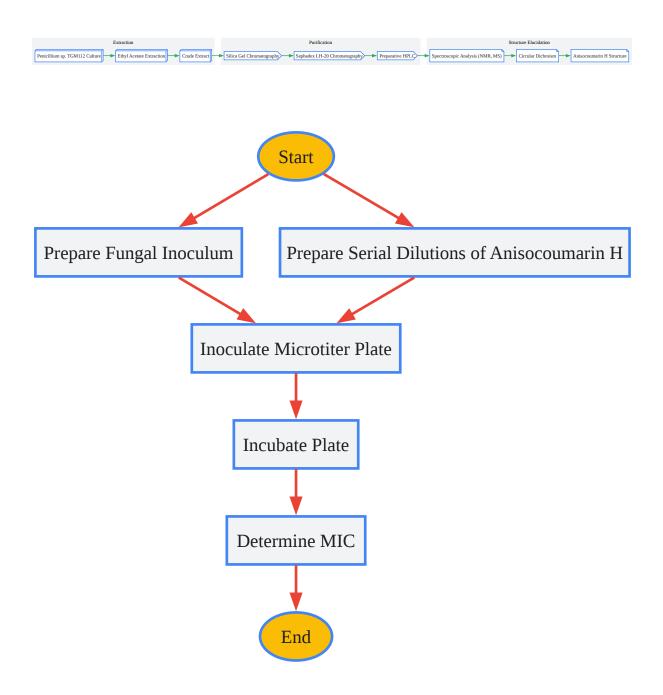
- 1. Fungal Cultivation and Extraction:
- The fungus Penicillium sp. TGM112 is cultured on a solid rice medium.



- After a sufficient incubation period, the fermented rice culture is extracted exhaustively with an organic solvent such as ethyl acetate.
- The resulting crude extract is then concentrated under reduced pressure to yield a residue containing a mixture of secondary metabolites.
- 2. Chromatographic Separation:
- The crude extract is subjected to a series of chromatographic techniques to separate the individual compounds.
- Silica Gel Column Chromatography: The extract is first fractionated using a silica gel column, eluting with a gradient of solvents (e.g., petroleum ether-ethyl acetate).
- Sephadex LH-20 Column Chromatography: Fractions containing compounds of interest are further purified on a Sephadex LH-20 column, typically using a solvent system like chloroform-methanol.
- Preparative High-Performance Liquid Chromatography (HPLC): Final purification of
 Anisocoumarin H is achieved using preparative HPLC with a suitable column (e.g., C18)
 and eluent (e.g., methanol-water).
- 3. Structure Elucidation:
- The chemical structure of the purified Anisocoumarin H is determined using a combination of spectroscopic methods:
 - High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS): To determine the molecular formula.
 - 1D and 2D Nuclear Magnetic Resonance (NMR) Spectroscopy: Including 1H NMR, 13C NMR, COSY, HSQC, and HMBC experiments to establish the connectivity of atoms and the overall structure.
 - Circular Dichroism (CD) Spectroscopy: To determine the absolute stereochemistry of the molecule by comparing experimental data with calculated CD spectra.



A generalized workflow for the isolation and structure elucidation of **Anisocoumarin H** is depicted below.



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